

An In-depth Technical Guide to the Phase Diagram of Carbon Dioxide

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This technical guide provides a comprehensive overview of the phase diagram of carbon dioxide (CO₂), intended for researchers, scientists, and professionals in drug development. The document details the various phases of CO₂, the transitions between them, and the experimental methodologies used to characterize these phenomena. All quantitative data is presented in clearly structured tables, and key relationships are visualized using diagrams generated with Graphviz.

Introduction to the Phase Diagram of Carbon Dioxide

The phase diagram of carbon dioxide is a graphical representation of the physical states of CO₂ under different conditions of temperature and pressure. It is a fundamental tool in materials science, chemistry, and chemical engineering, providing critical insights into the behavior of this ubiquitous compound. Unlike water, the phase diagram of carbon dioxide has a triple point that occurs at a pressure significantly above standard atmospheric pressure. This means that at 1 atmosphere, solid CO₂ (dry ice) will sublime directly into the gaseous phase upon heating, without passing through a liquid state.^[1] Liquid carbon dioxide can only be observed at pressures above 5.11 atmospheres.^[1]

The key features of the CO₂ phase diagram include the solid, liquid, and gaseous phases, as well as a supercritical fluid state that exists at temperatures and pressures above the critical point. The lines on the phase diagram represent the conditions where two phases are in

equilibrium: the sublimation curve (solid-gas), the melting curve (solid-liquid), and the vaporization curve (liquid-gas).

Quantitative Data of Phase Transitions

The precise determination of the phase boundaries of carbon dioxide is crucial for its application in various industrial and scientific processes. The following tables summarize the key quantitative data for the phase diagram of CO₂.

Triple and Critical Points

The triple point is the specific temperature and pressure at which the solid, liquid, and gaseous phases of a substance can coexist in thermodynamic equilibrium. The critical point is the temperature and pressure above which a distinct liquid and gas phase do not exist. At this point, the substance enters a supercritical fluid state.

Feature	Temperature (K)	Temperature (°C)	Pressure (MPa)	Pressure (atm)
Triple Point	216.592	-56.558	0.51795	5.11177
Critical Point	304.128	30.978	7.3773	72.808

Data sourced from Wikipedia.[\[1\]](#)

Sublimation Curve Data

At pressures below the triple point, solid carbon dioxide sublimates directly to a gas. The sublimation point at standard atmospheric pressure (1 atm) is a commonly cited property. The table below provides vapor pressure data for solid CO₂ at different temperatures.

Temperature (K)	Temperature (°C)	Pressure (kPa)
194.65	-78.5	101.325
216.58	-56.57	518.5

Note: The first data point represents the normal sublimation point. The second data point is the triple point, which is the terminus of the sublimation curve.

Vaporization Curve Data

The vaporization curve outlines the conditions under which liquid and gaseous carbon dioxide are in equilibrium. This curve starts at the triple point and ends at the critical point.

Temperature (°C)	Pressure (atm)	Pressure (kPa)
-56.6	5.11	518
-50	6.7	680
-40	9.7	980
-30	13.6	1380
-20	18.8	1910
-10	25.5	2580
0	34.0	3440
10	44.4	4500
20	56.5	5730
30	71.2	7210
31.0	72.8	7380

Table data obtained from the CRC Handbook of Chemistry and Physics, 44th ed.[[2](#)]

Melting Curve Data

The melting curve represents the conditions for equilibrium between solid and liquid carbon dioxide. It extends upwards from the triple point to very high pressures. The following data is derived from the work of Giordano, Datchi, and Dewaele (2006), who determined the melting curve at high pressures.

Temperature (K)	Pressure (GPa)
300	0.55
400	2.0
500	4.0
600	6.5
700	8.9
800	11.1

Data extracted from graphical representation in Giordano, V. M., Datchi, F., & Dewaele, A. (2006). Melting curve and fluid equation of state of carbon dioxide at high pressure and high temperature. The Journal of Chemical Physics, 125(5), 054504.

Experimental Protocols for Phase Diagram Determination

The characterization of the CO₂ phase diagram relies on a variety of experimental techniques capable of operating under a wide range of temperatures and pressures. The following sections detail the methodologies for three key experimental approaches.

High-Pressure Differential Scanning Calorimetry (DSC)

High-Pressure Differential Scanning Calorimetry (HP-DSC) is a thermoanalytical technique used to measure the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. This method is highly effective for detecting phase transitions that involve a change in enthalpy, such as melting, boiling, and sublimation.

Methodology:

- **Sample Preparation:** A small, precisely weighed sample of pure carbon dioxide (typically in solid form, as dry ice) is hermetically sealed in a high-pressure DSC pan. An empty, sealed pan is used as a reference.

- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The cell is then pressurized with an inert gas (e.g., helium or nitrogen) to the desired starting pressure.
- **Temperature Program:** A controlled temperature program is initiated. For determining the melting and boiling points at a given pressure, the sample is typically heated at a constant rate (e.g., 5-10 K/min). To determine the sublimation point, the solid sample is heated under a pressure below the triple point.
- **Data Acquisition:** The heat flow to the sample is continuously monitored as a function of temperature. An endothermic peak in the heat flow signal indicates a phase transition (e.g., melting or boiling). The onset temperature of the peak is taken as the transition temperature.
- **Pressure Increments:** The experiment is repeated at various pressures to map out the phase boundaries. The pressure is incrementally increased, and a new temperature scan is performed at each pressure point.
- **Data Analysis:** The transition temperatures are plotted against the corresponding pressures to construct the phase diagram.

Visual Observation in a High-Pressure Optical Cell

Direct visual observation of phase transitions can be achieved using a high-pressure optical cell, such as a diamond anvil cell (DAC) or a sapphire anvil cell. These devices allow for the sample to be subjected to extreme pressures while being observed through transparent anvils.

Methodology:

- **Sample Loading:** A small amount of liquid or solid carbon dioxide is loaded into the sample chamber of the high-pressure cell. A ruby chip is often included as a pressure calibrant.
- **Pressurization and Temperature Control:** The pressure is gradually increased by mechanically driving the anvils together. The temperature of the cell can be controlled using an external heater or cryostat.
- **Visual Observation:** The sample is observed through a microscope as the pressure and temperature are varied. The phase transitions are identified by distinct changes in the sample's appearance:

- Melting: The appearance of a liquid phase in coexistence with the solid.
- Boiling/Condensation: The formation of bubbles in the liquid or droplets from the gas phase.
- Sublimation/Deposition: The direct disappearance of the solid into the gas phase or the formation of solid crystals from the gas.
- Pressure and Temperature Measurement: The pressure is determined in situ by measuring the fluorescence spectrum of the ruby calibrant. The temperature is measured using a thermocouple attached to the cell.
- Mapping the Phase Boundaries: The pressure and temperature are systematically varied to find the points at which two phases coexist in equilibrium. These points are then plotted to delineate the phase boundaries.

In-Situ Raman Spectroscopy

Raman spectroscopy is a powerful technique for identifying the different phases of carbon dioxide based on their unique vibrational modes. The Raman spectrum of CO₂ exhibits distinct features for the solid, liquid, gaseous, and supercritical phases, allowing for in-situ phase identification under high pressure and variable temperature.

Methodology:

- Experimental Setup: A high-pressure cell with optical access is used to contain the CO₂ sample. A laser beam is focused on the sample, and the scattered light is collected and analyzed by a Raman spectrometer.
- Sample Preparation: The high-pressure cell is loaded with pure carbon dioxide.
- Data Acquisition: Raman spectra are collected at various points of temperature and pressure. Key spectral features of CO₂ are monitored:
 - Fermi Dyad: The two prominent peaks in the Raman spectrum of CO₂ resulting from Fermi resonance between the symmetric stretching mode and an overtone of the bending mode. The position and splitting of these peaks are sensitive to the phase of the CO₂. In the gas phase, these peaks are sharp and well-defined. In the liquid and supercritical phases, they

broaden and may shift in frequency. In the solid phase, the peaks become sharper again, and additional lattice modes may appear at low frequencies.

- **Lattice Modes:** In the solid phase, low-frequency Raman peaks corresponding to the lattice vibrations (phonons) of the crystal structure are observed. The presence of these peaks is a clear indicator of the solid phase.
- **Phase Identification:** By analyzing the changes in the Raman spectrum, the phase of the carbon dioxide can be determined at each pressure and temperature condition. For example, the disappearance of lattice modes upon heating at a constant pressure would indicate melting or sublimation. A significant broadening and shifting of the Fermi dyad peaks can signal the transition to the supercritical state.
- **Phase Diagram Construction:** The pressure and temperature conditions at which spectral changes indicative of a phase transition occur are recorded. These points are then plotted to construct the phase diagram.

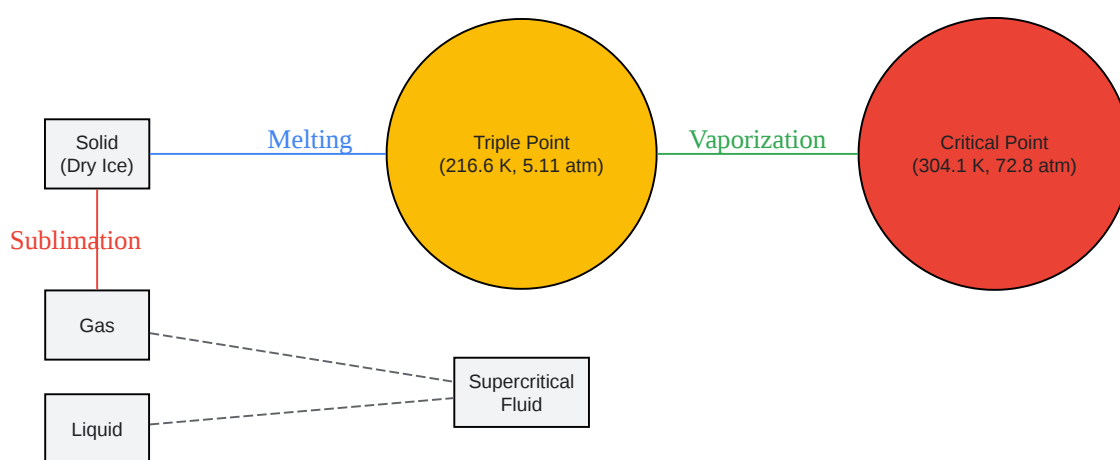
Visualizing the Phase Diagram of Carbon Dioxide

The following diagram provides a schematic representation of the phase diagram of carbon dioxide, highlighting the key phases and transition boundaries.

Phase Diagram of Carbon Dioxide

Pressure (not to scale) ->

Temperature (not to scale) ->

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A simplified phase diagram of carbon dioxide.

This guide provides a foundational understanding of the phase diagram of carbon dioxide, supported by quantitative data and detailed experimental methodologies. This information is essential for professionals working in fields where the physical properties and phase behavior of CO₂ are of critical importance.

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References

- 1. Carbon dioxide - Wikipedia [en.wikipedia.org]
- 2. Carbon dioxide (data page) - Wikipedia [en.wikipedia.org]
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